

Personal protective equipment for handling SODIUM ETHYL p-HYDROXYBENZOATE

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Compound of Interest

Compound Name: SODIUM ETHYL p-HYDROXYBENZOATE

Cat. No.: B1324501

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Essential Safety and Handling Guide for Sodium Ethyl p-Hydroxybenzoate

This guide provides immediate, essential safety protocols and logistical information for handling **Sodium Ethyl p-Hydroxybenzoate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant operational procedures.

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **Sodium Ethyl p-Hydroxybenzoate**.

Body Part	Personal Protective Equipment	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US).[1][2]
Skin	Chemical-resistant gloves and impervious, fire/flame-resistant clothing. A lab coat is also recommended.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374 derived from it.[1][2][3]
Respiratory	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced. For tasks such as weighing and diluting, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is advised.[1][2][3]	

Operational Protocols

Adherence to proper handling, storage, and disposal procedures is critical to minimize risks associated with **Sodium Ethyl p-Hydroxybenzoate**.

Safe Handling Procedures:

- Always handle this substance in a well-ventilated area.[1][2]
- Prevent contact with skin and eyes.[1][2]
- Avoid the formation and inhalation of dust and aerosols.[1][2]
- Use non-sparking tools to prevent fire from electrostatic discharge.[1][2]
- Wash hands thoroughly after handling.[2]

- Do not eat, drink, or smoke in the designated handling area.[\[2\]](#)[\[4\]](#)
- Contaminated clothing should be removed and laundered before reuse.[\[2\]](#)

Storage:

- Store containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from heat, sources of ignition, and incompatible materials such as oxidizing agents and reducing agents.[\[3\]](#)

Disposal Plan

Proper disposal of **Sodium Ethyl p-Hydroxybenzoate** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Spill Clean-up:

- In case of a spill, use appropriate tools, including spark-proof ones, to collect the spilled solid into a suitable, closed waste disposal container.[\[1\]](#)[\[3\]](#)
- Finish cleaning the contaminated surface by spreading water and allowing it to be evacuated through the sanitary system, if local regulations permit.[\[3\]](#)

Waste Disposal:

- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[3\]](#)
- Do not allow the chemical to enter drains to prevent environmental contamination.[\[1\]](#)[\[2\]](#)

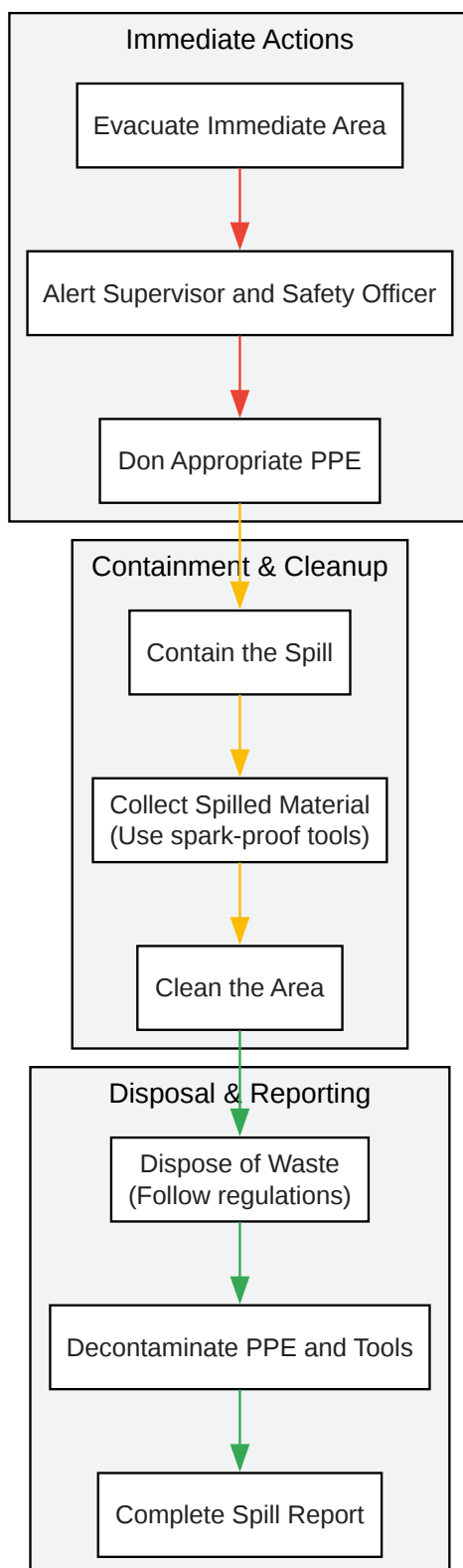
Quantitative Data Summary

The following table summarizes key quantitative data for **Sodium Ethyl p-Hydroxybenzoate**.

Property	Value	Temperature
Acute Oral Toxicity (LD50)	> 5000 mg/kg (rat)[1], 2500 mg/kg (mouse)[3]	-
Water Solubility	> 1000 g/L[1]	23 °C
Flash Point	121 °C	-
pH	10 (1 g/L in H ₂ O)	20 °C
Storage Temperature	15-25°C	-
Toxicity to Fish (LC50, 96h)	6.4 mg/L[1]	-
Toxicity to Daphnia (EC50, 48h)	15.4 mg/L[1]	-
Toxicity to Algae (EC50, 72h)	16 mg/L[1]	-

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a chemical spill of **Sodium Ethyl p-Hydroxybenzoate**.



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Caption: Chemical Spill Response Workflow for **Sodium Ethyl p-Hydroxybenzoate**.

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